

Benzonitrile: A Technical Guide to Safe Handling, Storage, and Disposal

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Compound of Interest

Compound Name: Benzonitrile

Cat. No.: B105546

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety, handling, and disposal protocols for **benzonitrile**. Adherence to these guidelines is critical for minimizing risks and ensuring a safe laboratory environment.

Chemical and Physical Properties

Benzonitrile is a colorless liquid with a characteristic almond-like odor.^{[1][2][3][4][5]} It is crucial to understand its physical and chemical properties to handle it safely.

Property	Value	References
Molecular Formula	C ₇ H ₅ N	[1][6]
Molecular Weight	103.12 g/mol	[1][3][6][7]
Appearance	Clear, colorless to light yellow liquid	[1][2][3][4][5][8]
Odor	Almond-like	[1][2][3][4][5][9]
Boiling Point	190.7 - 191.3 °C (375.3 - 376.3 °F)	[1][2][6]
Melting Point	-13 °C (9 °F)	[1][2][6]
Flash Point	71 - 75 °C (161 - 167 °F)	[1][2][3][8][10]
Autoignition Temperature	550 °C (1,022 °F)	[2][8]
Density	1.01 g/cm ³ at 20 °C	[1][2]
Vapor Pressure	0.768 mmHg at 25 °C	[1][10]
Water Solubility	Slightly soluble (2 g/100 ml at 25 °C)	[1][2][3][4][6]
Explosive Limits	Lower: 1.4%, Upper: 7.2%	[2][8]

Toxicological Data

Benzonitrile is harmful if swallowed, inhaled, or absorbed through the skin.[8][11] Acute exposure can lead to irritation of the eyes, skin, and respiratory tract.[8][12] High-level exposure may cause more severe symptoms, including respiratory distress, convulsions, and even death.[8][9]

Toxicity Metric	Value	Species	Route	References
LD50	971 - 1400 mg/kg	Mouse	Oral	[8]
LD50	690 - 1500 mg/kg	Rat	Oral	
LD50	800 mg/kg	Rabbit	Oral	[8]
LD50	1200 - 2000 mg/kg	Rat	Dermal	[8]
LD50	1250 - 1400 mg/kg	Rabbit	Dermal	[8] [12]
LC50	1800 mg/m ³	Mouse	Inhalation	[8]
LC50	>8 mg/L	Rat	Inhalation (4 hours)	

Personal Protective Equipment (PPE)

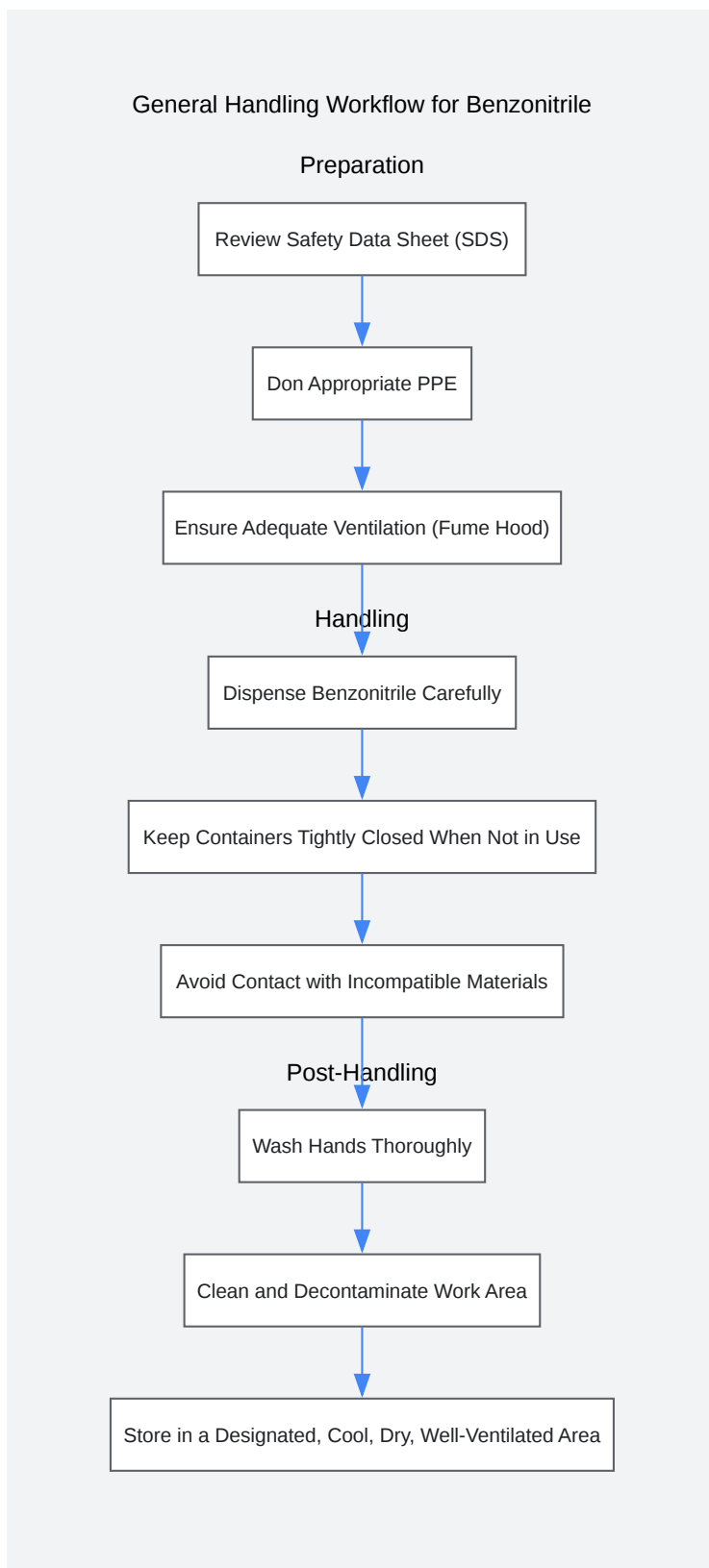
Appropriate PPE is mandatory when handling **benzonitrile** to prevent exposure.

PPE Category	Specification	Rationale	References
Eye/Face Protection	Chemical splash goggles and a face shield.	Protects against splashes and vapors that can cause eye irritation.	[8] [10] [11] [12] [13]
Skin Protection	Solvent-resistant gloves (e.g., nitrile rubber), lab coat, and appropriate protective clothing.	Prevents skin contact, which can cause irritation and systemic toxicity through absorption.	[8] [10] [11] [13] [14] [15]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA approved respirator should be used.	Minimizes inhalation of harmful vapors.	[8] [10] [11] [13] [15]

Handling and Storage Guidelines

Proper handling and storage are crucial to prevent accidents and maintain the chemical's stability.

General Handling Workflow



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Caption: General Handling Workflow for **Benzonitrile**.

Handling Precautions:

- Work in a well-ventilated area, preferably under a chemical fume hood.[8][16][17]
- Avoid contact with skin, eyes, and clothing.[8][11][16][17]
- Do not eat, drink, or smoke in areas where **benzonitrile** is handled.[10][11][12][14]
- Keep containers tightly closed when not in use.[7][8][11]
- Ground and bond containers when transferring material to prevent static discharge.[18]
- Wash hands thoroughly after handling.[8][11][14][18]

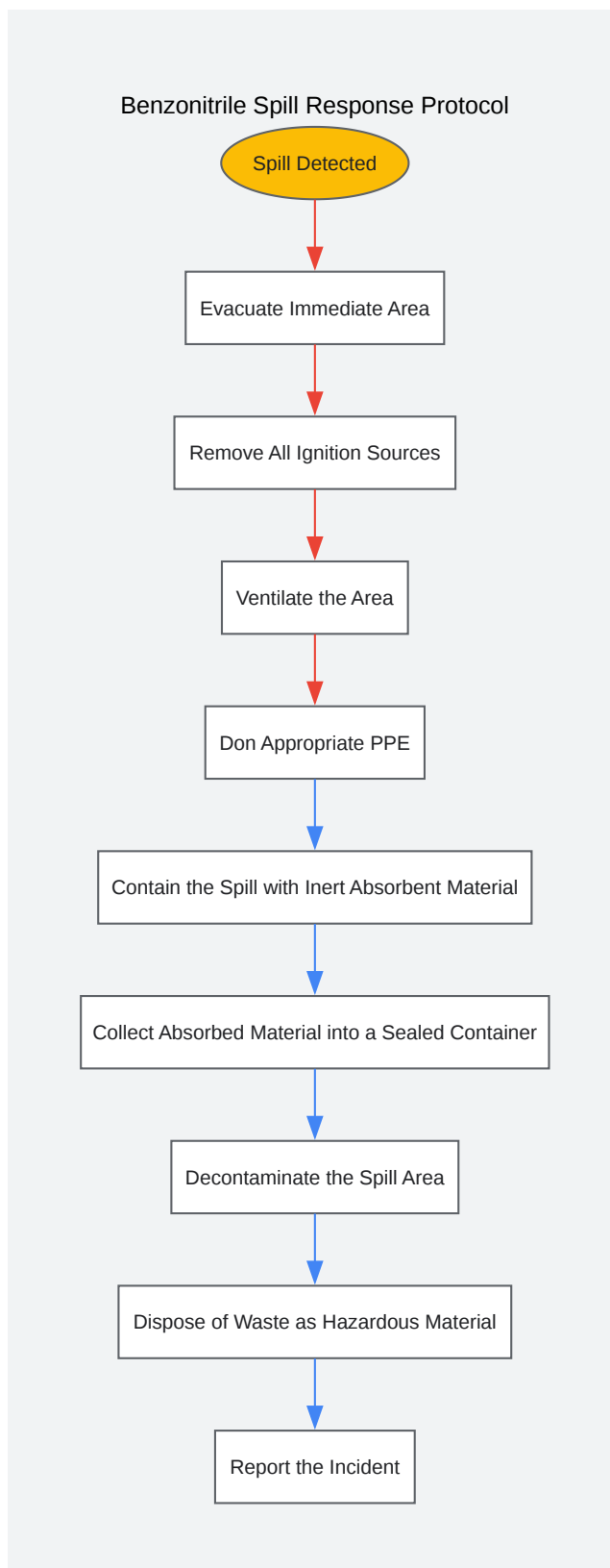
Storage Recommendations:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[8][17]
- Keep containers tightly closed.[7][8][11]
- Store away from sources of heat, sparks, and open flames.[8][10][13]
- Incompatible materials include strong oxidizing agents, strong acids, strong bases, and reducing agents.[8][10][11]

Spill and Leak Procedures

In the event of a spill or leak, follow these procedures to ensure safety and proper cleanup.

Benzonitrile Spill Response Protocol



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Caption: **Benzonitrile** Spill Response Protocol.

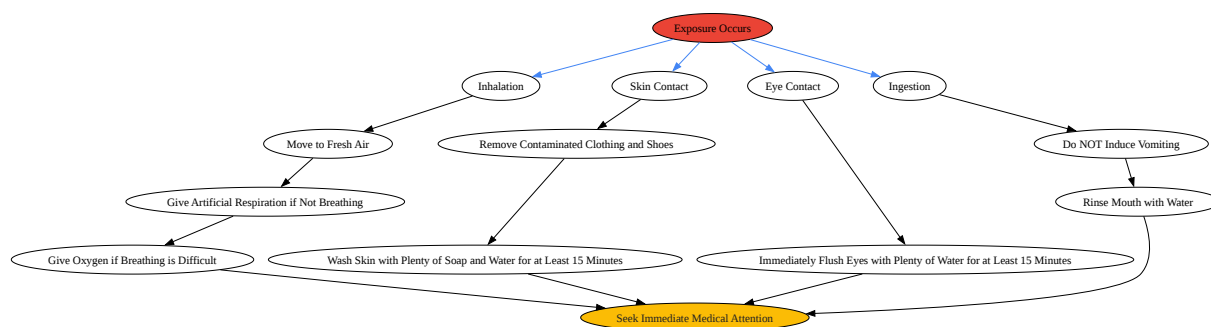
Experimental Protocol for Spill Cleanup:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[10\]](#)[\[11\]](#)
- Remove Ignition Sources: Eliminate all sources of ignition, such as open flames, sparks, and hot surfaces.[\[8\]](#)[\[10\]](#)[\[14\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[8\]](#)[\[10\]](#)[\[11\]](#)
- Personal Protection: Don the appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, and eye protection.[\[8\]](#)[\[11\]](#)
- Containment: For small spills, absorb the liquid with an inert, non-combustible material such as vermiculite, dry sand, or earth.[\[8\]](#)[\[10\]](#)[\[14\]](#)[\[17\]](#) For large spills, dike the area to prevent spreading.[\[14\]](#)[\[19\]](#)
- Collection: Carefully collect the absorbed material and place it into a suitable, sealed, and properly labeled container for hazardous waste disposal.[\[8\]](#)[\[10\]](#)[\[14\]](#)[\[17\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water, and ventilate the area until it is clean.[\[10\]](#)
- Disposal: Dispose of the contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[10\]](#)[\[11\]](#)[\[18\]](#)

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure to **benzonitrile**.

First Aid for Benzonitrile Exposedot



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References

- 1. Benzonitrile - Sciencemadness Wiki [sciencemadness.org]
- 2. Benzonitrile | 100-47-0 [chemicalbook.com]
- 3. Benzonitrile | C₆H₅(CN) | CID 7505 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. Page loading... [guidechem.com]
- 5. BENZONITRILE - Ataman Kimya [atamanchemicals.com]
- 6. benzonitrile [chemister.ru]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. Benzonitrile - Acute Exposure Guideline Levels for Selected Airborne Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. nj.gov [nj.gov]
- 11. lobachemie.com [lobachemie.com]
- 12. echemi.com [echemi.com]
- 13. Page loading... [guidechem.com]
- 14. vigon.com [vigon.com]
- 15. benchchem.com [benchchem.com]
- 16. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 17. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 18. fishersci.com [fishersci.com]
- 19. cdn.chemservice.com [cdn.chemservice.com]
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